

Gramicidin B Ionenkanalleitfähigkeit in verschiedenen Lipidumgebungen: Ein Vergleichsleitfaden

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Gramicidin B*

Cat. No.: *B15560984*

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieser Leitfaden bietet einen objektiven Vergleich der Leistung des Gramicidin-B-Ionenkanals in verschiedenen Lipiddoppelschichtumgebungen. Die hier zusammengefassten experimentellen Daten beleuchten, wie die Lipidzusammensetzung und die physikalischen Eigenschaften der Membran die Leitfähigkeit und Lebensdauer des Kanals beeinflussen.

Zusammenfassung der quantitativen Daten

Die Leitfähigkeit und Lebensdauer des Gramicidin-B-Kanals wird maßgeblich von der umgebenden Lipiddoppelschicht beeinflusst. Zu den kritischen Faktoren gehören die Dicke der Doppelschicht, die Kopfgruppen der Lipide und die Krümmungseigenschaften der Membran. Während die Lebensdauer des Kanals eine klare Abhängigkeit von der Dicke der Doppelschicht zeigt, ist die Beziehung zur Leitfähigkeit komplexer.

Tabelle 1: Vergleich der Einkanal-Parameter von Gramicidin in verschiedenen Lipid-Umgebungen

Lipid-Umgebung	Kanal-Lebensdauer (relativ)	Einkanal-Leitfähigkeit (relativ)	Anmerkungen
Glycerylmonooleat (GMO)	-	Schmale Verteilung der Leitfähigkeit[1]	Geringerer Einfluss von Dipolpotentialen an der Grenzfläche[1]
Dioleoylphosphatidylcholin (DOPC)	Abnehmend mit zunehmendem DOPE-Anteil[2]	Breitere Verteilung der Leitfähigkeit[1]	Die Leitfähigkeit ist etwa halb so groß wie in GMO-Membranen[1]
Dioleoylphosphatidylethanolamin (DOPE)	Kürzere Lebensdauer im Vergleich zu reinem DOPC[2]	Breitere Verteilung der Leitfähigkeit[1]	Die kleinere Kopfgruppe von DOPE beeinflusst die intrinsische Krümmung[2]
Dioleoylphosphatidylserin (DOPS)	Länger im Vergleich zu DOPS:DOPE- und DOPS:DOPC-Mischungen[2]	Höher im Vergleich zu DOPS:DOPE- und DOPS:DOPC-Mischungen[2]	Die negative Ladung der Kopfgruppe beeinflusst die Ionenkonzentration an der Grenzfläche
DOPS:DOPE (1:2)	9-fach kürzer als in reinem DOPS[2]	30% geringer als in reinem DOPS[2]	Die kleinere effektive Größe der Kopfgruppen führt zu einer negativeren intrinsischen Krümmung[2]
DOPS:DOPC (1:2)	3-fach kürzer als in reinem DOPS[2]	30% geringer als in reinem DOPS[2]	
Monoacylglycerin-Doppelschichten (variierende Acylkettenlänge)	Nimmt mit der Dicke der Doppelschicht ab (bis zu 2,2 nm)[3]	Keine einfache Beziehung zur Dicke der Doppelschicht[4]	Die Lebensdauer ist proportional zur Oberflächenspannung der Membran[4]

Experimentelle Protokolle

Die Messung der Einkanal-Leitfähigkeit von **Gramicidin B** wird typischerweise unter Verwendung der Black-Lipid-Membrane-Technik (BLM) durchgeführt.

Protokoll zur Messung der Einkanal-Leitfähigkeit mittels Black-Lipid-Membrane (BLM)

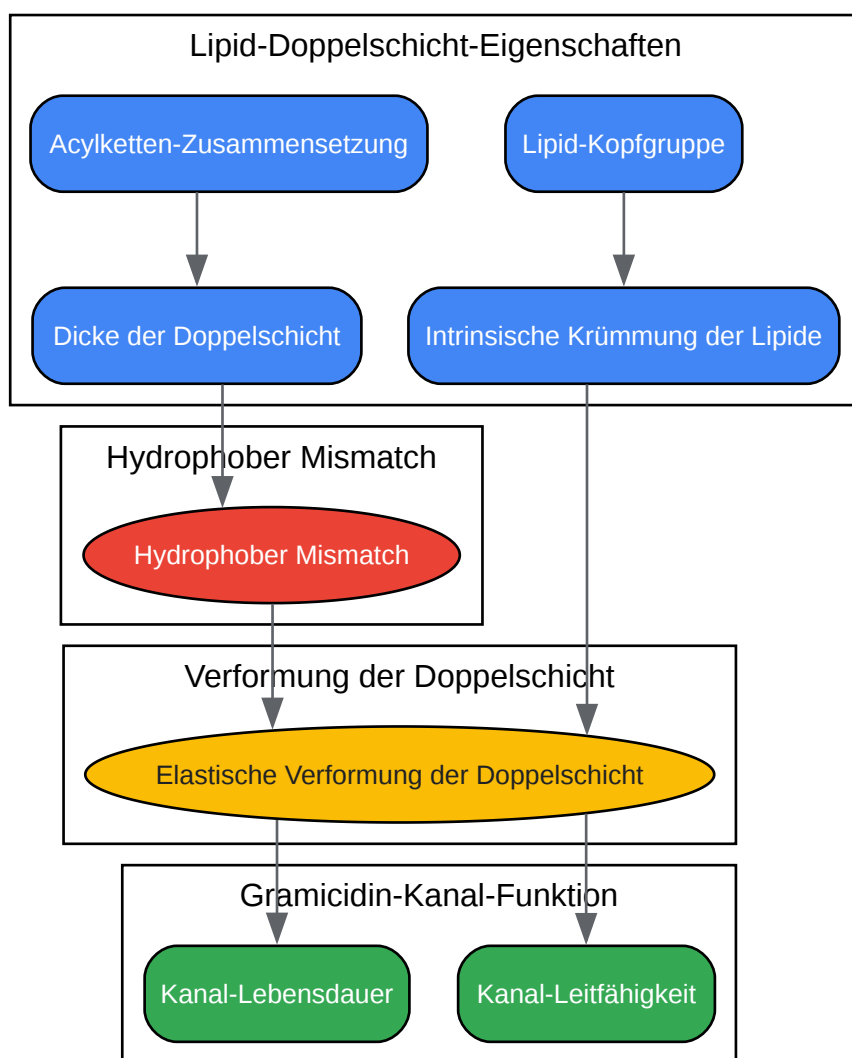
- Herstellung der Lipid-Lösung: Lipide (z. B. DOPC, DOPE, DOPS) werden in einem organischen Lösungsmittel (typischerweise n-Dekan) in einer Konzentration von 10-25 mg/ml gelöst.
- Vorbereitung der BLM-Kammer: Eine Teflon-Kammer, die durch eine dünne Teflon-Trennwand mit einer kleinen Öffnung (typischerweise 100-200 µm Durchmesser) in zwei Fächer (cis und trans) unterteilt ist, wird verwendet. Beide Fächer werden mit einer Elektrolytlösung (z. B. 1 M KCl, gepuffert auf pH 7) gefüllt.
- Membranbildung: Eine kleine Menge der Lipid-Lösung wird mit einem Pinsel oder einer Pipette über die Öffnung in der Teflon-Trennwand aufgetragen. Das Lösungsmittel verdünnt sich in der wässrigen Phase und bildet eine dünne Lipid-Doppelschicht, die als "schwarze" Membran erscheint, wenn sie unter einem Mikroskop betrachtet wird.
- Inkorporation von Gramicidin: Eine verdünnte Lösung von **Gramicidin B** in einem geeigneten Lösungsmittel (z. B. Ethanol) wird zu beiden Fächern der Kammer gegeben und gerührt. Die Gramicidin-Monomere adsorbieren an die Lipid-Doppelschicht.
- Elektrophysiologische Messungen:
 - Ag/AgCl-Elektroden werden in beide Fächer der Kammer eingetaucht, um eine elektrische Verbindung herzustellen.
 - Ein Patch-Clamp-Verstärker wird verwendet, um eine konstante Spannung (z. B. 100 mV) über die Membran anzulegen und die resultierenden Ionenströme zu messen.
 - Die spontane Dimerisierung von zwei Gramicidin-Monomeren aus den gegenüberliegenden Blättchen der Doppelschicht bildet einen leitenden Kanal, der als ein schrittweiser Anstieg des Stroms detektiert wird.

- Die Amplitude dieser Stromschritte entspricht der Einkanal-Leitfähigkeit, während die Dauer der Schritte die Lebensdauer des Kanals darstellt.
- Datenanalyse: Die aufgezeichneten Stromspuren werden analysiert, um Histogramme der Leitfähigkeits- und Lebensdauerverteilungen zu erstellen. Aus diesen Histogrammen können die mittlere Einkanal-Leitfähigkeit und die mittlere Kanal-Lebensdauer bestimmt werden.

Visualisierungen

Mechanismus der Lipid-Protein-Wechselwirkung

Die Funktion des Gramacidin-Kanals wird stark durch den "hydrophoben Mismatch" zwischen der Länge des Kanal-Dimers und der Dicke der umgebenden Lipid-Doppelschicht reguliert.[5]
[6] Dieser Mismatch führt zu einer elastischen Verformung der Doppelschicht, was eine energetische Barriere für die Kanalbildung darstellt und die Stabilität des offenen Kanals beeinflusst.[2][5]

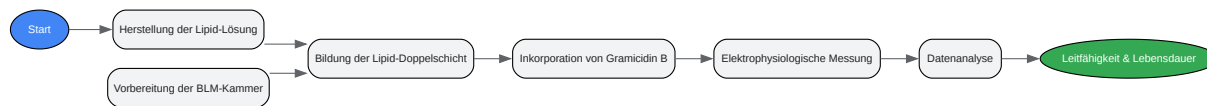


[Click to download full resolution via product page](#)

Abbildung 1: Mechanismus der Lipid-Protein-Wechselwirkung.

Experimenteller Arbeitsablauf

Der folgende Arbeitsablauf beschreibt die wesentlichen Schritte zur Messung der Gramicidin-B-Kanalleitfähigkeit.



[Click to download full resolution via product page](#)

Abbildung 2: Experimenteller Arbeitsablauf.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Single-channel parameters of gramicidin A,B, and C - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Regulation of Gramicidin Channel Function Solely by Changes in Lipid Intrinsic Curvature - PMC [pmc.ncbi.nlm.nih.gov]
- 3. The effects of bilayer thickness and tension on gramicidin single-channel lifetime - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. The dependence of the conductance and lifetime of gramicidin channels on the thickness and tension of lipid bilayers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Molecular Mechanism for Gramicidin Dimerization and Dissociation in Bilayers of Different Thickness - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Lipid bilayer regulation of membrane protein function: gramicidin channels as molecular force probes - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Gramicidin B Ionenkanalleitfähigkeit in verschiedenen Lipidumgebungen: Ein Vergleichsleitfaden]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15560984#gramicidin-b-channel-conductance-in-different-lipid-environments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com